

Solifenacin Succinate solubility in DMSO, ethanol, and aqueous buffers

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Compound of Interest

Compound Name: Solifenacin Succinate

Cat. No.: B000494

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Solifenacin Succinate Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **solifenacin succinate**, standardized experimental protocols, and answers to frequently asked questions to troubleshoot common laboratory challenges.

Solubility Data

The solubility of **solifenacin succinate** can vary based on the solvent, pH, temperature, and purity of the compound. The following table summarizes quantitative data from various sources.

Solvent/Buffer	Temperature	Solubility (mg/mL)	Notes and Source
DMSO	Room Temperature	~25	Source: Cayman Chemical[1]
Room Temperature	≥24.05	Source: RayBiotech[2]	
Room Temperature	3	Selleck Chemicals notes that moisture-absorbing DMSO can reduce solubility and recommends using fresh DMSO.[3]	
Room Temperature	2	Source: Sigma-Aldrich	
Room Temperature	Freely Soluble	Qualitative description. Sources: DailyMed, FDA[4][5][6][7]	
Ethanol	Room Temperature	~5	Source: Cayman Chemical[1]
Room Temperature	Soluble	Qualitative description. Sources: Public Assessment Report, Medsinfo[8][9]	
Room Temperature	Very Slightly Soluble	Qualitative description. Source: DailyMed[4][6]	
Aqueous Media	37°C	200 - 300	In media with pH 1-6.8.[8]
Room Temperature	~10	In PBS, pH 7.2.[1][10]	
30°C	2.94	In PBS, pH 4.[11]	
30°C	1.60	In PBS, pH 8.[11]	
Room Temperature	2	In Water.	

~60°C	≥15	In Water.
Room Temperature	Very Soluble	In pH 1.2 buffer.[9]
Room Temperature	Freely Soluble	In pH 4.5 buffer.[9]
Room Temperature	Sparingly Soluble	In pH 6.8 buffer.[9]
Room Temperature	Freely Soluble	In Water.[5][7][8]

Experimental Protocols

Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the thermodynamic equilibrium solubility of **solifenacin succinate**.[\[12\]](#)[\[13\]](#)

Objective: To determine the saturation concentration of **solifenacin succinate** in a specific solvent or buffer at a controlled temperature.

Materials:

- **Solifenacin succinate** (crystalline solid)
- Solvent of choice (e.g., DMSO, ethanol, specified aqueous buffer)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PVDF or PTFE)
- Calibrated analytical balance
- HPLC or UV-Vis spectrophotometer for concentration analysis

- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of **solifenacin succinate** solid to a glass vial. The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- Solvent Addition: Add a precise volume of the desired solvent or buffer to the vial.
- Equilibration: Tightly cap the vial and place it in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C). Agitate the mixture for a predetermined period (typically 24 to 48 hours) to ensure equilibrium is reached. Preliminary tests can help determine the minimum time required.^[14]
- Phase Separation: After equilibration, allow the vial to stand, letting the excess solid settle. To separate the saturated solution from the undissolved solid, centrifuge the vial at a high speed.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant. To ensure no solid particles are transferred, immediately filter the sample using a syringe filter.
- Dilution: Accurately dilute the filtered supernatant with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the concentration of **solifenacin succinate** in the diluted sample using a validated HPLC or UV-Vis spectrophotometry method.
- Calculation: Calculate the original solubility in mg/mL, accounting for the dilution factor. Repeat the experiment at least in triplicate for statistical validity.

Troubleshooting and FAQs

Q1: My **solifenacin succinate** is not dissolving in DMSO at the expected concentration of 25 mg/mL. What could be the issue?

A1: Several factors can cause lower-than-expected solubility in DMSO:

- **Solvent Quality:** DMSO is hygroscopic (absorbs moisture from the air). Water contamination can significantly reduce the solubility of many organic compounds. Always use fresh, anhydrous, high-purity DMSO from a recently opened bottle.[3]
- **Compound Purity/Form:** The solubility data is based on a specific polymorphic form (Form I) and high-purity material.[8] Impurities or different polymorphic forms can have different solubility characteristics.
- **Temperature:** Ensure the solvent and compound are at room temperature. While slight heating can sometimes increase solubility, data is typically reported at standard room temperature.
- **Source Variation:** As seen in the data table, reported solubility values in DMSO vary between suppliers (from 2 mg/mL to 25 mg/mL).[1][2] It is possible your material aligns with the lower end of this range. We recommend starting with a lower concentration and gradually increasing it.

Q2: How does pH affect the aqueous solubility of **solifenacin succinate**?

A2: The aqueous solubility of **solifenacin succinate** is highly dependent on pH. It is classified as a high-solubility compound under the Biopharmaceutics Classification System (BCS), particularly in acidic conditions.[8][15] Data shows it is "very soluble" at pH 1.2 and "freely soluble" at pH 4.5.[9] However, its solubility decreases as the pH becomes more neutral or alkaline, described as "sparingly soluble" at pH 6.8 and showing lower concentrations in PBS at pH 7.2 and pH 8.[1][9][11]

Q3: What is the best practice for preparing a stock solution of **solifenacin succinate**?

A3: For organic solvents like DMSO or ethanol, it is recommended to prepare a stock solution by dissolving the crystalline solid in the solvent of choice.[1] To prevent degradation, the solvent should be purged with an inert gas (like nitrogen or argon) before adding the compound.[1] For biological experiments, this organic stock solution should be further diluted into aqueous buffers to a final concentration where the residual organic solvent is insignificant.[1]

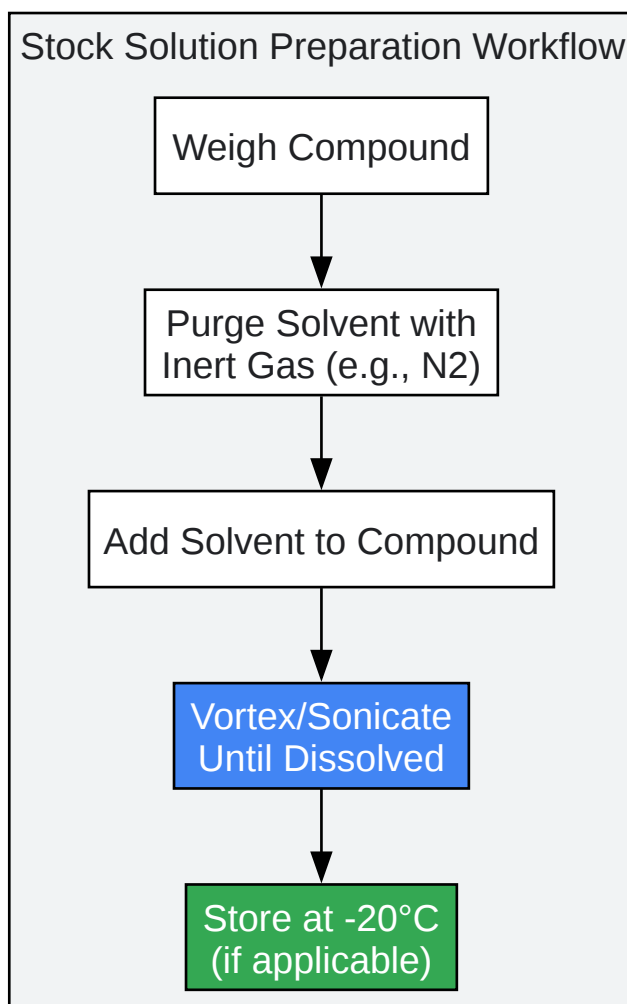
Q4: Can I prepare and store an aqueous solution of **solifenacin succinate**?

A4: Yes, you can prepare an aqueous solution by directly dissolving the crystalline solid in an aqueous buffer like PBS.^[1] However, it is not recommended to store the aqueous solution for more than one day due to potential stability issues.^[1] For consistent results, prepare fresh aqueous solutions for each experiment.

Q5: The reported solubility values are inconsistent across different sources. Which value should I trust?

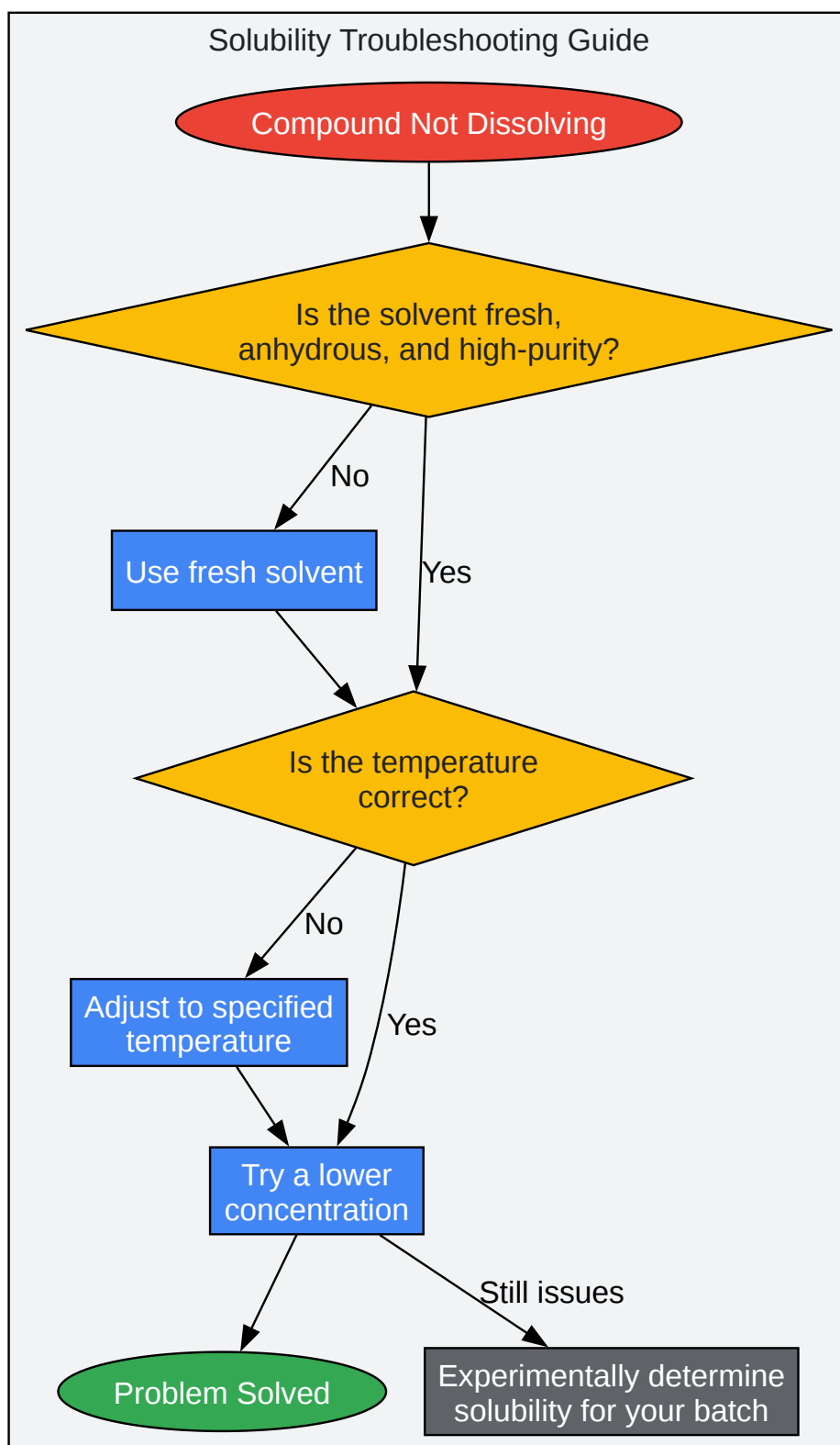
A5: The variation in reported values is common and highlights the importance of experimental context. Differences can arise from the specific experimental method used (e.g., kinetic vs. thermodynamic solubility), purity of the material, and the precise conditions (temperature, pH, solvent grade). For critical applications, it is best practice to experimentally determine the solubility of your specific batch of **solifenacin succinate** using a standardized method like the shake-flask protocol described above.

Visual Guides and Workflows



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Caption: Workflow for preparing a **solifenacin succinate** stock solution.



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Caption: Decision tree for troubleshooting solubility issues.

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